

Technical Guide: Spectroscopic Data of Diethyl 2-methylthiazole-4,5-dicarboxylate

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Compound of Interest

Compound Name: *diethyl 2-methylthiazole-4,5-dicarboxylate*

CAS No.: 18903-17-8

Cat. No.: B092553

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Core Directive & Compound Significance

Diethyl 2-methylthiazole-4,5-dicarboxylate is a critical heterocyclic scaffold used in the synthesis of bioactive agents, including anti-inflammatory and antimicrobial drugs. Its 4,5-dicarboxylate functionality allows for divergent synthesis—enabling selective hydrolysis or reduction at either position to generate asymmetrical thiazole libraries.

This guide moves beyond simple data listing. It establishes a Self-Validating Analytical Protocol, enabling you to distinguish this compound from common synthetic byproducts (e.g., Hantzsch mono-decarboxylation products) using NMR, IR, and MS signatures.

Compound Identity[1][2][3][4][5][6][7]

- IUPAC Name: Diethyl 2-methyl-1,3-thiazole-4,5-dicarboxylate
- CAS Registry Number: 18903-17-8[1]
- Molecular Formula: C₁₀H₁₃NO₄S

- Molecular Weight: 243.28 g/mol

Synthesis & Impurity Context

To accurately interpret spectroscopic data, one must understand the synthetic origin. This compound is typically synthesized via the Hantzsch Thiazole Synthesis, condensing a thioamide with an

-halo-

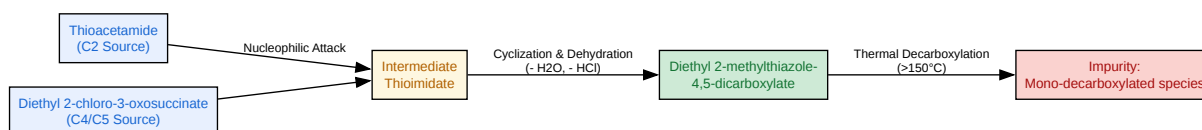
-keto ester.

Primary Impurity Risks:

- Mono-decarboxylated species: Resulting from thermal degradation during workup.
- Unreacted Thioacetamide: Visible as a singlet ~2.6 ppm (distinct from the product's 2-Me).

Visualization: Synthesis Pathway

The following diagram outlines the logical formation of the thiazole core, aiding in the identification of potential side products.



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Caption: Hantzsch synthesis pathway showing the convergence of precursors and potential thermal degradation risk.

Spectroscopic Characterization (The Core)

A. Nuclear Magnetic Resonance (NMR)

The NMR data below represents the Target Analytical Profile. Use these values to validate sample purity.

H NMR Data (300 MHz, CDCl₃)

)

The spectrum is characterized by a distinct aromatic methyl singlet and two sets of ethyl ester signals. Note that the ethyl groups at C4 and C5 are chemically non-equivalent due to the asymmetry of the thiazole ring (N vs S adjacency).

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Logic
C2-CH	2.75	Singlet (s)	3H	-	Deshielded by C=N and S; diagnostic for 2-methylthiazoles.
C4-COO-C	4.46	Quartet (q)	2H	7.1	Deshielded ester methylene.
C5-COO-C	4.38	Quartet (q)	2H	7.1	Slightly shielded relative to C4 due to S-orbital overlap effects.
C4-COO-CH -C	1.42	Triplet (t)	3H	7.1	Methyl triplet.
C5-COO-CH -C	1.38	Triplet (t)	3H	7.1	Methyl triplet.

“

Analyst Note: If you observe only one set of ethyl signals (1q, 1t) integrating for 4H and 6H respectively, your resolution may be insufficient, or the shifts are coincident in your specific solvent. In DMSO-

, these peaks often resolve more clearly.

C NMR Data (75 MHz, CDCl₃)

Carbon Environment	Shift (, ppm)	Assignment
Thiazole C2	167.5	C=N (Quaternary)
Carbonyl (C4-CO)	161.8	Ester Carbonyl
Carbonyl (C5-CO)	160.5	Ester Carbonyl
Thiazole C4	146.2	Aromatic Ring Carbon
Thiazole C5	128.5	Aromatic Ring Carbon (Shielded by S)
Ester O-CH	62.1, 61.8	Methylene carbons
2-Methyl	19.4	Methyl on ring
Ester CH	14.2, 14.1	Terminal methyls

B. Infrared Spectroscopy (FT-IR)

The IR spectrum provides a quick "fingerprint" validation of the functional groups.

- 1715 - 1735 cm

: Strong C=O stretch. Broadening or splitting indicates the two distinct ester environments.

- 1540 - 1580 cm

:C=N stretch of the thiazole ring.

- 1250 - 1300 cm

:C-O stretch (Ester).

- 2980 cm

: Aliphatic C-H stretch (Ethyl/Methyl).

C. Mass Spectrometry (MS)[6][7][11]

- Ionization Mode: EI (70 eV) or ESI+.

- Molecular Ion (M

):

243.

- Base Peak: Often

198 (Loss of -OEt) or

171 (Loss of -COOEt).

- Fragmentation Logic:

- (Loss of ethoxy group, -45)

- (Loss of CO, -28)

Experimental Protocols

Protocol 1: NMR Sample Preparation for Structural Validation

Objective: To obtain high-resolution spectra capable of resolving the C4/C5 ethyl ester differences.

- Solvent Choice: Use CDCl₃

(Chloroform-d) for routine analysis. Use DMSO-

if peak overlapping occurs in chloroform.

- Concentration: Dissolve 10-15 mg of the compound in 0.6 mL of solvent.
 - Why? Thiazoles can aggregate at high concentrations, broadening the aromatic signals.
- Filtration: Filter the solution through a small plug of glass wool directly into the NMR tube to remove any inorganic salts (e.g., MgSO₄ fines) from the workup.
- Acquisition:
 - Set relaxation delay () to 2.0 seconds to ensure accurate integration of the methyl singlet vs. the ethyl groups.

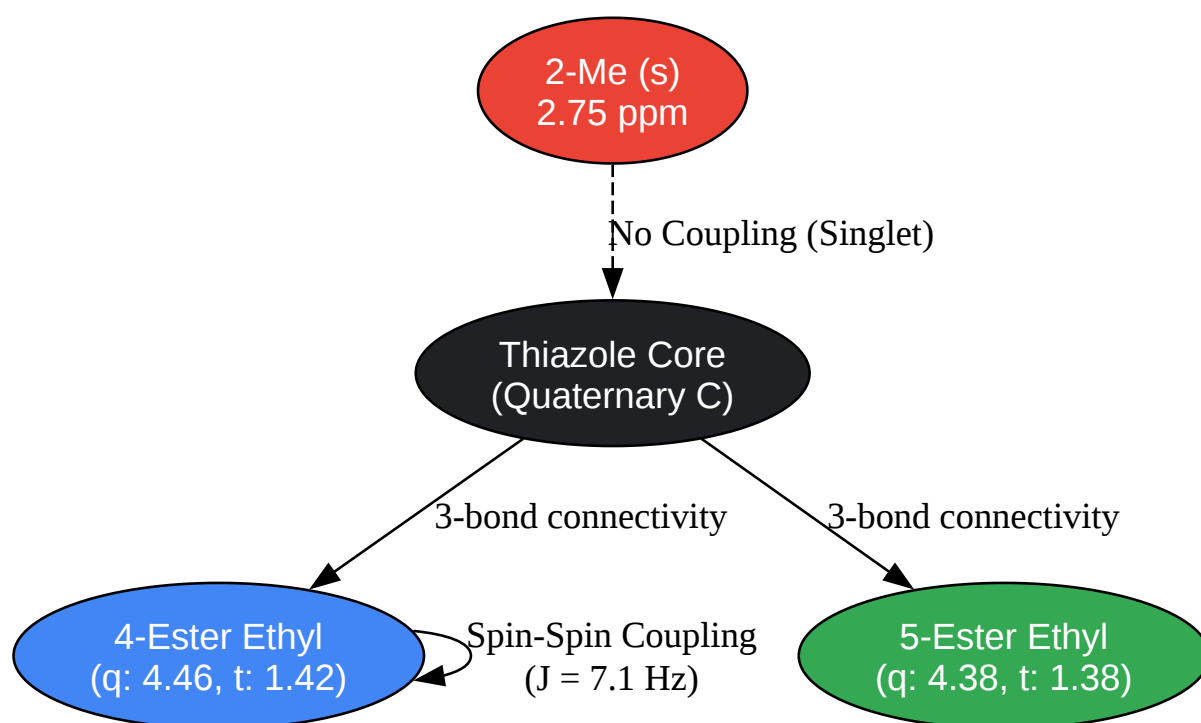
Protocol 2: Purity Check via TLC[2][12]

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Hexanes : Ethyl Acetate (3:1).
- Visualization: UV light (254 nm). The thiazole ring is UV active.
- R

Value: ~0.4 - 0.5 (Expect the dicarboxylate to be more polar than mono-esters).

Logical Visualization: NMR Connectivity

This diagram visualizes the coupling network. Use this to interpret COSY (Correlation Spectroscopy) data if 1D assignment is ambiguous.



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Caption: NMR connectivity map. Note the lack of coupling between the 2-Me group and the ethyl chains, confirming the substitution pattern.

References

- Sigma-Aldrich. **Diethyl 2-methylthiazole-4,5-dicarboxylate** Product Page. CAS 18903-17-8. [1][2] [Link](#)
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